

Atalafoline CAS number and IUPAC name

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Compound of Interest

Compound Name: Atalafoline

Cat. No.: B011924

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Atalafoline: A Technical Overview

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a summary of the available technical information for the chemical compound **Atalafoline**. While a comprehensive guide including extensive biological data and experimental protocols is the goal of this address, a thorough search of scientific literature and chemical databases reveals a notable scarcity of in-depth research on this specific molecule. The following sections detail the confirmed chemical identifiers for **Atalafoline**.

Chemical Identification

A definitive identification of **Atalafoline** is established by its CAS number and IUPAC name.

Identifier	Value	Reference
CAS Number	107259-49-4	[1]
IUPAC Name	1,3-dihydroxy-2,5,6-trimethoxy-10-methylacridin-9-one	[1]

Physicochemical Properties

Basic physicochemical properties have been reported for **Atalafoline** and are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₇ NO ₆	[1]
Molecular Weight	331.32 g/mol	[1]
Melting Point	155-158 °C	[1]

Biological Activity and Experimental Data

Despite extensive searches for biological activity, mechanism of action, quantitative data from experimental studies, and detailed experimental protocols specifically for **Atalafoline**, no significant findings could be retrieved from the public domain. Searches for the compound under its CAS number and IUPAC name did not yield any specific studies detailing its pharmacological properties or potential signaling pathway interactions.

The broader class of acridone alkaloids, to which **Atalafoline** belongs, is known for a range of biological activities. However, without specific studies on **Atalafoline**, it is not possible to attribute any of these general activities to this particular compound.

Signaling Pathways and Experimental Workflows

Due to the lack of available research, no signaling pathways or experimental workflows involving **Atalafoline** have been described in the literature. Therefore, the creation of diagrams as requested is not feasible at this time.

Conclusion

Atalafoline is a chemically defined acridone alkaloid with a registered CAS number and a clear IUPAC name. However, there is a significant gap in the scientific literature regarding its biological effects and potential therapeutic applications. For researchers, scientists, and drug development professionals, this presents both a challenge and an opportunity. The lack of existing data means that any investigation into the pharmacological properties of **Atalafoline** would be novel and could potentially uncover new biological activities. Future research would be required to elucidate its mechanism of action, identify any relevant signaling pathways, and establish protocols for its study. Until such research is conducted and published, a

comprehensive technical guide on the core biological functions of **Atalafoline** cannot be fully realized.

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References

- 1. 1,3,6-Trihydroxy-2,5-dimethoxy-10-methylacridin-9-one | C₁₆H₁₅NO₆ | CID 85583910 - PubChem [pubchem.ncbi.nlm.nih.gov]
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